

An In-depth Technical Guide to the Chromophore of Direct Blue 86

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Direct Blue 86

Cat. No.: B15554617

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chromophore of **Direct Blue 86** (C.I. 74180), a sulfonated copper phthalocyanine dye. The document details its chemical and physical properties, provides experimental protocols for its synthesis, purification, and application, and includes visualizations of key processes.

Core Data Summary

The fundamental properties of the **Direct Blue 86** chromophore are summarized in the tables below for easy reference and comparison.

Table 1: Chemical and Physical Properties of Direct Blue 86

Property	Value	Reference
CI Name	Direct Blue 86	[1]
CI Number	74180	[2]
CAS Number	1330-38-7	[1]
Molecular Formula	C ₃₂ H ₁₄ CuN ₈ Na ₂ O ₆ S ₂	[1]
Molecular Weight	780.16 g/mol	[1]
Chemical Structure	Sulfonated Copper Phthalocyanine	[1]
Appearance	Dark blue powder	[1]
Solubility in Water	Soluble	[1]
Color in Aqueous Solution	Lake Blue	[1]
Behavior in Acid	In concentrated H ₂ SO ₄ , it appears yellow-green, turning greenish-blue upon dilution with precipitation.	[1]
Behavior in Base	Insoluble in concentrated alkali. Dissolves in concentrated ammonia to form a lake blue solution.	[1]

Table 2: Spectroscopic Data for Direct Blue 86

Spectroscopic Technique	Wavelength/Wavenumber	Assignment	Reference
UV-Visible Spectroscopy	~620 nm	π - π^* transition in the phthalocyanine conjugated system (responsible for the blue color).	[3]
~330 nm	C=N bonds within the phthalocyanine structure.	[3]	
~217 nm	Benzene aromatic rings.	[3]	
FT-IR Spectroscopy (Predicted)	Not Specified	Aromatic C-H and C=C stretching	[3]
Not Specified	C=N stretching within the macrocycle	[3]	
Not Specified	Characteristic S=O stretching of sulfonate ($-\text{SO}_3^-$) groups	[3]	

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and application of **Direct Blue 86**.

Synthesis of Direct Blue 86 (Sulfonation of Copper Phthalocyanine)

This protocol is a representative method based on established procedures for the sulfonation of copper phthalocyanine.[4][5][6]

Materials:

- Copper Phthalocyanine (CuPc)
- Oleum (20-30% fuming sulfuric acid)
- Ice
- Water
- Tertiary, lipophilic amine (e.g., tri-(2-ethylhexyl)amine)
- Water-soluble base (e.g., Sodium Hydroxide)

Procedure:

- In a suitable reaction vessel, carefully add copper phthalocyanine to oleum (at least 15% strength by weight).
- Heat the mixture to a temperature between 50°C and 110°C.
- Maintain this temperature and stir the reaction mixture until the absorption maximum (λ_{max}) of the product is ≥ 605 nm. This can be monitored by taking small aliquots, diluting them, and measuring the UV-Vis spectrum.
- Once the desired degree of sulfonation is achieved, cool the reaction mixture.
- Slowly and carefully pour the reaction mixture onto crushed ice to dilute the sulfuric acid.
- Add a tertiary, lipophilic amine to the diluted mixture.
- Heat the mixture to 90-100°C with stirring.
- Stop stirring and allow the phases to separate. The upper lipophilic phase contains the ammonium salt of the sulfonated copper phthalocyanine.
- Separate and discard the lower aqueous sulfuric acid phase.
- Wash the lipophilic phase with water if necessary.

- Add a water-soluble base (e.g., NaOH solution) and water to the lipophilic phase to convert the sulfonic acid groups to their sodium salt form.
- Separate the aqueous phase containing the **Direct Blue 86**. The product can be used as an aqueous solution or isolated by precipitation (e.g., by adding salt) followed by filtration and drying.

Purification of Direct Blue 86

This protocol describes a general method for purifying the crude **Direct Blue 86** synthesized above.^[4]^[7]

Materials:

- Crude **Direct Blue 86** solution
- Sodium Hydroxide or Sodium Carbonate solution
- Sodium Chloride

Procedure:

- Neutralization: Adjust the pH of the crude acidic dye solution to 7.0-7.2 with a base such as sodium hydroxide or sodium carbonate. This converts the sulfonic acid groups to their more water-soluble sodium salt form.^[3]
- Salting Out: Add sodium chloride to the neutralized dye solution to precipitate the **Direct Blue 86**. This process separates the dye from more soluble impurities.
- Filtration: Filter the precipitated dye using a suitable filtration apparatus.
- Washing: Wash the filter cake with a salt solution to remove remaining impurities.
- Drying: Dry the purified **Direct Blue 86** to obtain a solid powder.

Application Protocol: Dyeing of Cotton Fabric

This protocol provides a general procedure for dyeing cotton fabric with **Direct Blue 86**.^{[8][9]}
^[10]

Materials:

- Cotton fabric
- **Direct Blue 86**
- Soda Ash (Sodium Carbonate)
- Sodium Chloride (or Glauber's salt)
- Wetting agent
- Sequestering agent
- Levelling agent

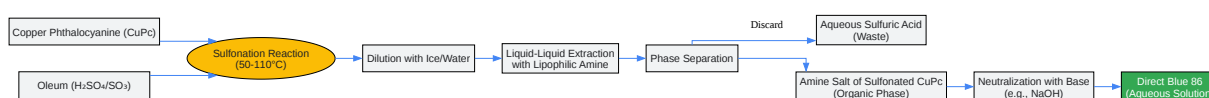
Procedure:

- Prepare the Dyebath:
 - Make a paste of the required amount of **Direct Blue 86** with a small amount of water and soda ash.
 - Add boiling water to the paste with constant stirring to dissolve the dye.
 - Set the dyebath with the dye stock solution, 0.5-1% soda ash (on weight of fabric - owf), and other auxiliaries like a wetting agent, sequestering agent, and levelling agent. Adjust the water level to achieve the desired liquor ratio (e.g., 1:30).
- Dyeing Process:
 - Introduce the cotton fabric into the dyebath at room temperature (around 40°C).
 - Run for 15-20 minutes.

- Gradually add the required amount of salt (e.g., 5-20% owf, depending on the desired shade depth) in installments over 15-20 minutes.
- Slowly raise the temperature of the dyebath to a boil (90-95°C).
- Continue dyeing at this temperature for 30-60 minutes.
- Cool the dyebath to 60-70°C.
- Rinsing and After-treatment:
 - Remove the fabric from the dyebath.
 - Rinse the fabric thoroughly with cold water.
 - An optional after-treatment with a dye-fixing agent can be performed to improve wash fastness.
 - Dry the dyed fabric.

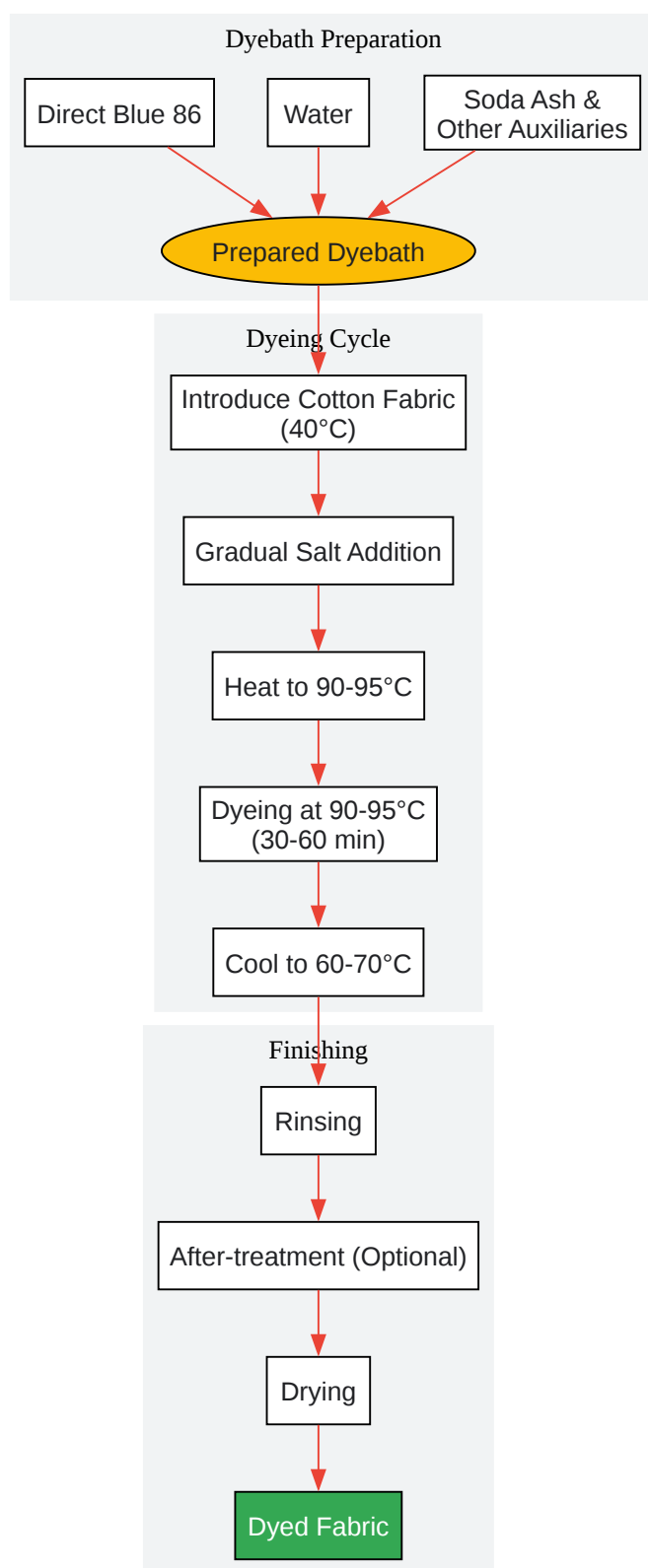
Visualizations

The following diagrams, created using the DOT language, illustrate key processes related to **Direct Blue 86**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Direct Blue 86**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Direct Blue 86 – Ranbar Blue SR5028-3 Direct Dye Powder [ranbarr.com]
- 2. specialchem.com [specialchem.com]
- 3. Direct Blue 86 | Research Grade Azo Dye [benchchem.com]
- 4. US5847113A - Preparation of sulfo-containing copper phthalocyanine dyes - Google Patents [patents.google.com]
- 5. US2600377A - Process for the preparation of sulfonated copper phthalocyanine dye - Google Patents [patents.google.com]
- 6. US3041347A - Preparation of sulfonated phthalocyanines - Google Patents [patents.google.com]
- 7. US4010180A - Process for the purification of copper phthalocyanine - Google Patents [patents.google.com]
- 8. Dyeing of Cotton Fabric with Direct Dyes [textilesphere.com]
- 9. textilelearner.net [textilelearner.net]
- 10. textiletrainer.com [textiletrainer.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chromophore of Direct Blue 86]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15554617/docs#an-in-depth-technical-guide-to-the-chromophore-of-direct-blue-86>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)